

# Handling and storage procedures for Ethyl 3-methoxybenzoate in the lab

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## Compound of Interest

Compound Name: Ethyl 3-methoxybenzoate

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## Application Notes and Protocols: Ethyl 3-methoxybenzoate

For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed procedures for the safe handling, storage, and use of **Ethyl 3-methoxybenzoate** in a laboratory setting. It is imperative to consult your institution's specific safety guidelines and the most current Safety Data Sheet (SDS) before working with this chemical.

## Chemical and Physical Properties

**Ethyl 3-methoxybenzoate** is an ester with applications in organic synthesis.<sup>[1]</sup> A summary of its key quantitative properties is provided below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>3</sub>	[1][2]
Molecular Weight	180.20 g/mol	[2]
CAS Number	10259-22-0	[2]
Density	1.099 g/cm <sup>3</sup>	[1]
Boiling Point	255-260 °C	NIST WebBook
Appearance	Not specified, likely a liquid or low-melting solid	
Solubility	Insoluble in water; soluble in alcohol and ether.	[3]

## Safety and Hazard Information

The toxicological properties of **Ethyl 3-methoxybenzoate** have not been thoroughly investigated.[2][4] Therefore, it should be handled with caution, assuming it may be hazardous.

Hazard Statements:

- May cause respiratory irritation.[2]

Precautionary Statements:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[4]
- Do not get in eyes, on skin, or on clothing.[4]
- Wash hands and any exposed skin thoroughly after handling.[5]
- Use only outdoors or in a well-ventilated area.[5]

## Personal Protective Equipment (PPE)

A comprehensive set of PPE should be worn at all times when handling **Ethyl 3-methoxybenzoate**.

PPE Type	Specification	Rationale
Eye Protection	Safety glasses with side-shields or chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.	To prevent eye contact with splashes or vapors.[4]
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.	To prevent skin contact.[2]
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes. For larger quantities, consider an impervious apron.	To prevent skin contact and contamination of personal clothing.[4]
Respiratory Protection	For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator may be used. For higher-level protection, use an OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator.	To prevent inhalation of vapors or aerosols, especially in poorly ventilated areas.[2]

## Handling and Storage Procedures

Proper handling and storage are crucial to maintain the integrity of **Ethyl 3-methoxybenzoate** and ensure laboratory safety.

### Handling

- Work in a well-ventilated area, preferably in a chemical fume hood.[2]
- Avoid contact with skin, eyes, and clothing.[4]
- Avoid ingestion and inhalation.[4]

- Use personal protective equipment as specified in Section 2.1.
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.<sup>[5]</sup>

## Storage

- Store in a cool, dry, and well-ventilated area.<sup>[4]</sup>
- Keep the container tightly closed and in an upright position to prevent leakage.<sup>[4]</sup>
- Store at a temperature between 10°C and 25°C.<sup>[1]</sup>
- Store away from incompatible materials.

### Incompatible Materials:

- Acids
- Acid chlorides
- Acid anhydrides
- Oxidizing agents

## Emergency Procedures

In the event of an emergency, follow these first-aid measures and seek medical attention.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician. <a href="#">[2]</a>
Skin Contact	Wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Consult a physician. <a href="#">[2]</a>
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, holding the eyelids apart. Consult a physician. <a href="#">[2]</a>
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Consult a physician. <a href="#">[2]</a>

#### Spill Response:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wear appropriate PPE as outlined in Section 2.1.
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
- Collect the absorbed material and place it in a suitable, closed container for disposal.[\[2\]](#)
- Do not let the product enter drains.[\[2\]](#)

#### Fire Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[2\]](#)
- Specific Hazards: Hazardous decomposition products include carbon dioxide and nitrogen oxides.[\[2\]](#)

- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary. [\[2\]](#)

## Experimental Protocols

The following is a general protocol for a common reaction involving an ester like **Ethyl 3-methoxybenzoate**, specifically alkaline hydrolysis. This should be adapted as needed for specific experimental goals.

### Alkaline Hydrolysis of Ethyl 3-methoxybenzoate

This procedure describes the hydrolysis of **Ethyl 3-methoxybenzoate** to 3-methoxybenzoic acid.

Materials:

- **Ethyl 3-methoxybenzoate**
- 2 M Sodium hydroxide (NaOH) solution
- 5 M Hydrochloric acid (HCl)
- Deionized water
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Beakers
- Buchner funnel and flask
- pH paper or pH meter
- Anti-bumping granules

Procedure:

- To a round-bottom flask, add a known quantity of **Ethyl 3-methoxybenzoate** (e.g., 5 g).
- Add approximately 50 cm<sup>3</sup> of 2 M sodium hydroxide solution and a few anti-bumping granules.
- Set up the apparatus for heating under reflux in a fume hood.
- Heat the mixture to reflux until all the oily drops of the ester have disappeared, indicating the completion of the hydrolysis (this may take 45-60 minutes).
- Allow the reaction mixture to cool to room temperature.
- Transfer the cooled solution to a beaker.
- Slowly, and with stirring, add 5 M hydrochloric acid until the solution is acidic (test with pH paper). This will precipitate the 3-methoxybenzoic acid.
- Cool the mixture in an ice bath to maximize precipitation.
- Collect the solid product by vacuum filtration using a Buchner funnel.
- Wash the crude product with a small amount of cold deionized water.
- The crude 3-methoxybenzoic acid can be further purified by recrystallization from water or another suitable solvent.

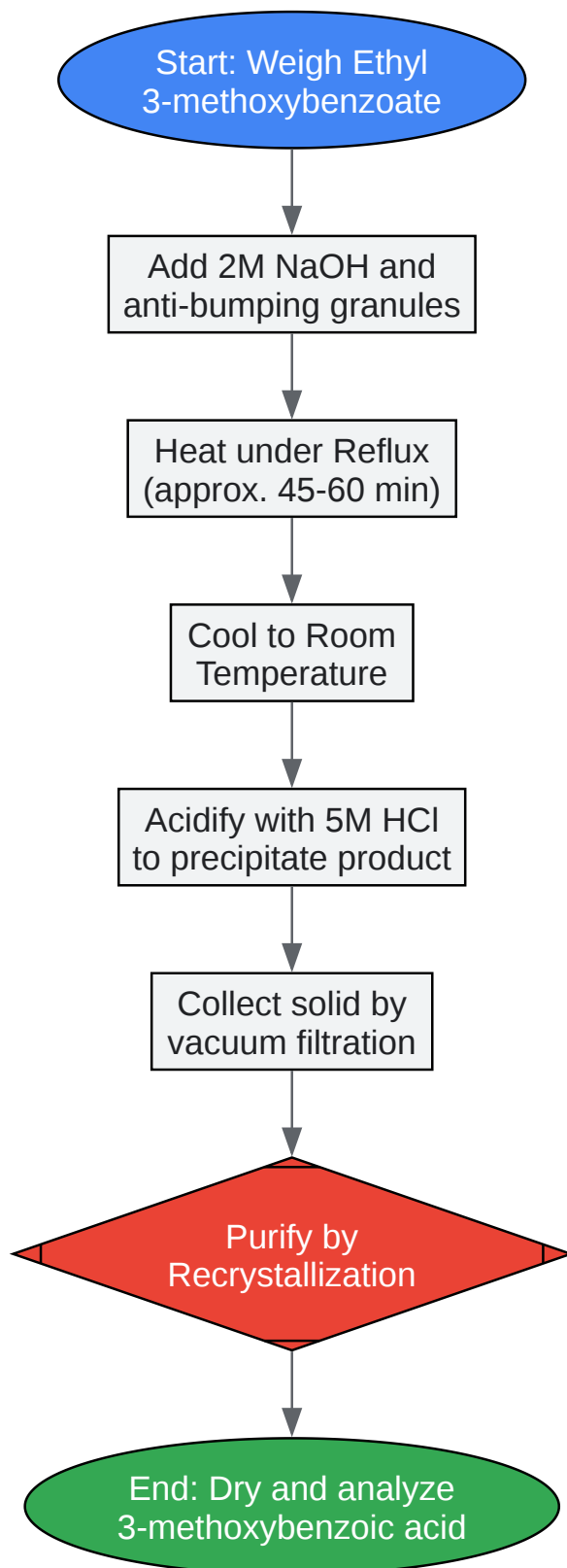
## Visual Workflows

The following diagrams illustrate key workflows for handling **Ethyl 3-methoxybenzoate**.



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Caption: Safe Handling and Storage Workflow for **Ethyl 3-methoxybenzoate**.



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Caption: Experimental Workflow for Alkaline Hydrolysis.

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## References

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